

Navigating the Environmental Profile of 3-Methoxybutyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: 3-Methoxybutyl acetate

Cat. No.: B165609

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Introduction

3-Methoxybutyl acetate (CAS No. 4435-53-4), a colorless liquid with a characteristic fruity odor, serves as a versatile solvent in various industrial applications, including coatings, inks, and adhesives.[1][2] Its unique properties, such as its miscibility with many organic solvents, make it a valuable component in numerous formulations.[1] As with any chemical substance, a thorough understanding of its environmental fate and biodegradability is paramount for responsible use and risk assessment. This technical guide provides an in-depth analysis of the available data on the environmental profile of **3-methoxybutyl acetate**, tailored for researchers, scientists, and drug development professionals.

Biodegradability

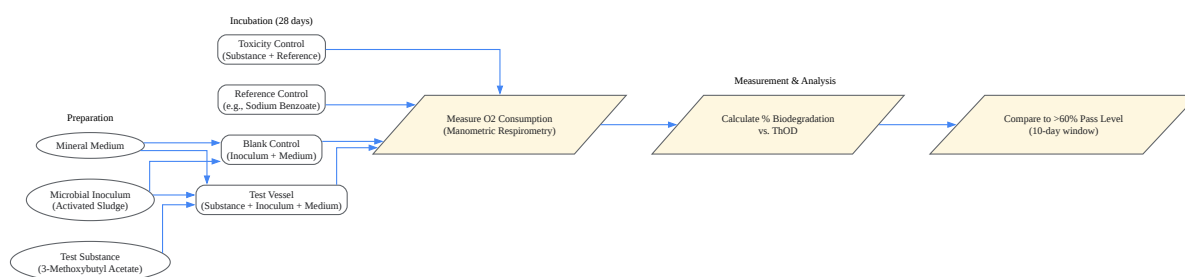
The available information strongly indicates that **3-Methoxybutyl acetate** is readily biodegradable. A safety data sheet for the substance explicitly states that "The substance is readily biodegradable". Additionally, New Zealand's Environmental Protection Authority classifies **3-methoxybutyl acetate** as "rapidly degradable". While specific quantitative results from a standardized ready biodegradability test (e.g., OECD 301F) are not publicly available, these classifications suggest a low potential for persistence in the environment.

Experimental Protocol: OECD 301F - Manometric Respirometry Test

The OECD 301F test is a standard method for assessing the ready biodegradability of chemical substances in an aerobic aqueous medium.[3] The principle of the test involves measuring the oxygen consumed by a microbial inoculum as it degrades the test substance over a 28-day period.

Methodology:

- **Test Setup:** The test is conducted in sealed vessels containing a defined mineral medium, a microbial inoculum (typically activated sludge from a wastewater treatment plant), and the test substance at a known concentration.
- **Oxygen Consumption Measurement:** The consumption of oxygen is determined by measuring the change in pressure within the sealed vessels using a manometer.
- **Controls:**
 - **Blank Control:** Contains the mineral medium and inoculum to measure the endogenous respiration of the microorganisms.
 - **Reference Control:** Contains a readily biodegradable substance (e.g., sodium benzoate) to verify the activity of the inoculum.
 - **Toxicity Control:** Contains the test substance and the reference substance to assess any inhibitory effects of the test substance on the microbial population.
- **Duration and Pass Level:** The test is typically run for 28 days. A substance is considered readily biodegradable if it reaches at least 60% of its theoretical oxygen demand (ThOD) within this period, and this level of degradation is achieved within a 10-day window following the initial 10% degradation.[3]



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Workflow for the OECD 301F Ready Biodegradability Test.

Environmental Fate

The environmental fate of a substance describes its transport and transformation in various environmental compartments.

Hydrolysis

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a water molecule. For esters like **3-methoxybutyl acetate**, hydrolysis would yield the corresponding alcohol (3-methoxybutanol) and carboxylic acid (acetic acid). Specific

quantitative data on the hydrolysis rate of **3-methoxybutyl acetate** as a function of pH are not publicly available.

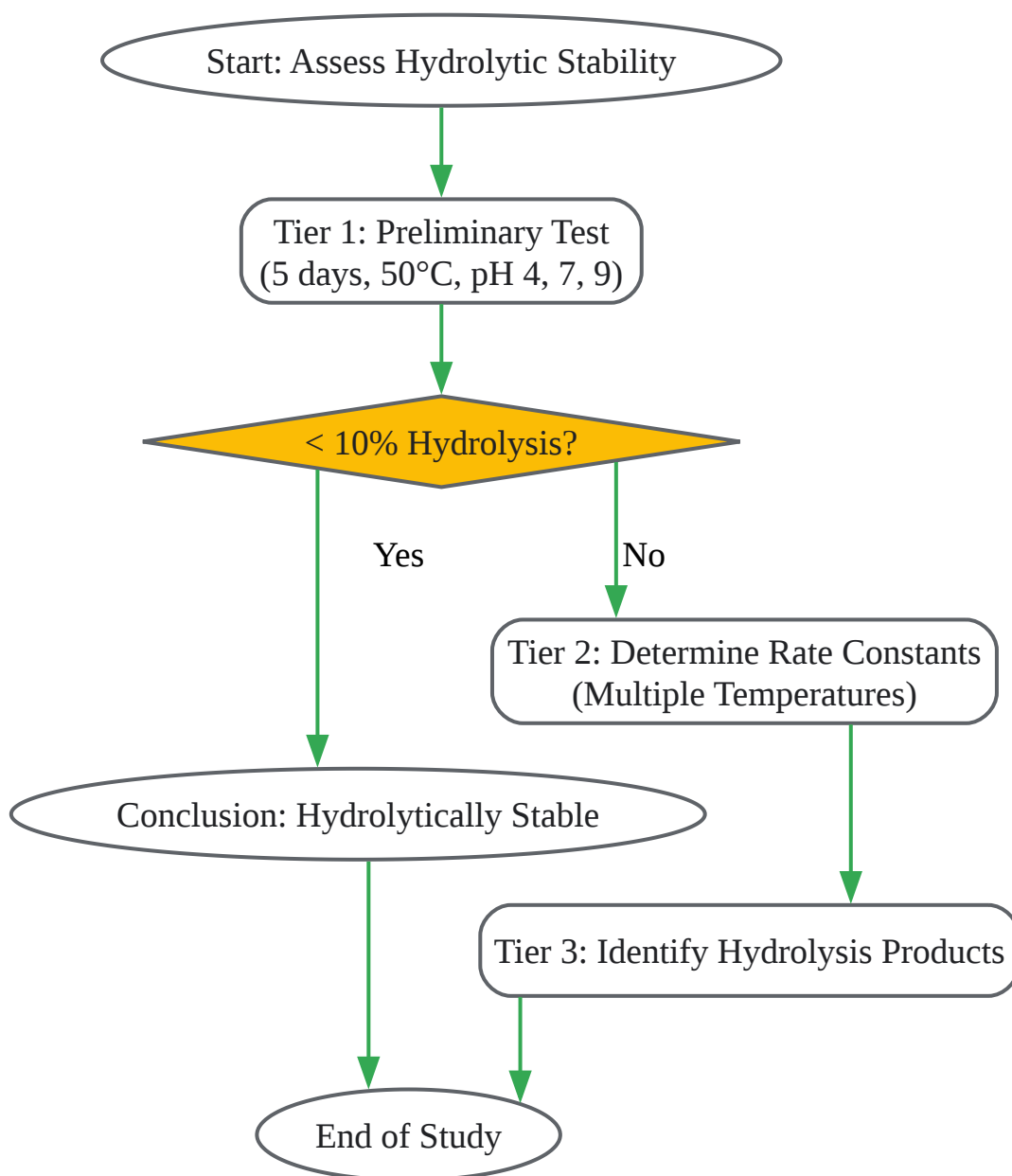
Experimental Protocol: OECD 111 - Hydrolysis as a Function of pH

The OECD 111 guideline outlines a tiered approach to determine the rate of abiotic hydrolysis of chemicals in aqueous solutions at environmentally relevant pH values (typically 4, 7, and 9).

[4]

Methodology:

- **Tier 1: Preliminary Test:** A preliminary test is conducted at 50°C for 5 days at pH 4, 7, and 9 to quickly assess the hydrolytic stability of the substance. If less than 10% degradation is observed, the substance is considered hydrolytically stable, and no further testing is required.[4]
- **Tier 2: Hydrolysis of Unstable Substances:** If significant hydrolysis occurs in the preliminary test, further investigations are carried out at different temperatures to determine the hydrolysis rate constants.
- **Tier 3: Identification of Hydrolysis Products:** If necessary, the major hydrolysis products are identified.
- **Test Conditions:** The experiments are performed in sterile, buffered aqueous solutions in the dark to prevent photodegradation. The concentration of the test substance is measured at various time points to determine the rate of degradation.



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Tiered workflow for the OECD 111 Hydrolysis Test.

Soil Adsorption and Desorption

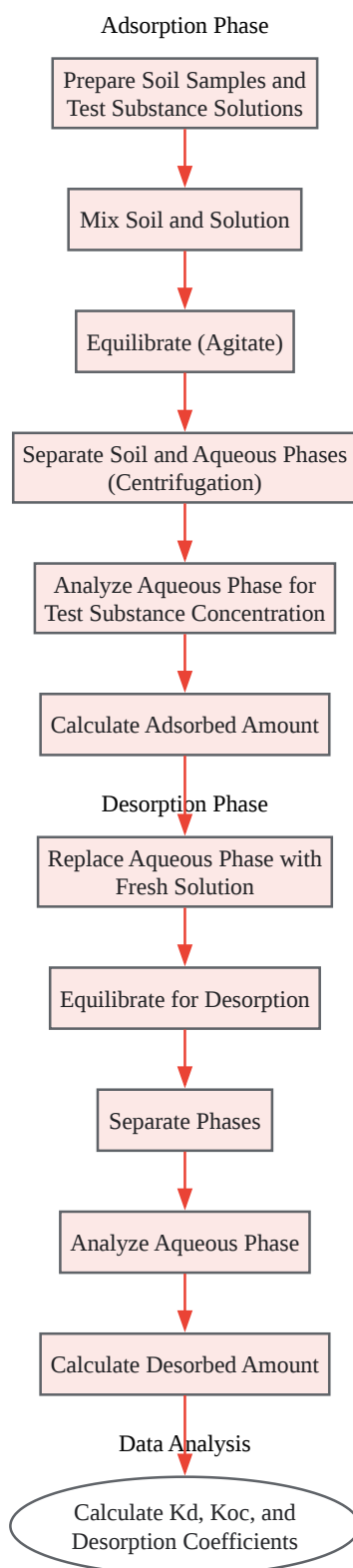
The mobility of a chemical in the soil is largely determined by its tendency to adsorb to soil particles. This is quantified by the soil adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}). A low K_{oc} value indicates high mobility in soil.[5] An estimated K_{oc} for **3-methoxybutyl acetate** suggests it is highly mobile in soil.[6]

Experimental Protocol: OECD 106 - Adsorption - Desorption Using a Batch Equilibrium Method

The OECD 106 guideline describes a method to determine the adsorption and desorption potential of a chemical in different soil types.

Methodology:

- **Soil Selection:** A range of soils with varying organic carbon content, clay content, and pH are selected for the test.
- **Adsorption Phase:**
 - Aqueous solutions of the test substance at known concentrations are added to soil samples.
 - The mixtures are agitated for a predetermined equilibration time.
 - The soil and aqueous phases are separated by centrifugation.
 - The concentration of the test substance in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- **Desorption Phase:**
 - After the adsorption phase, the aqueous phase is replaced with a fresh solution without the test substance.
 - The mixture is agitated again to allow for desorption.
 - The concentration of the test substance in the aqueous phase is measured to determine the amount desorbed.
- **Data Analysis:** The results are used to calculate the adsorption (K_d , K_{oc}) and desorption coefficients.



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Workflow for the OECD 106 Adsorption-Desorption Test.

Bioaccumulation

Bioaccumulation refers to the accumulation of a substance in an organism. The octanol-water partition coefficient (log Pow) is a key indicator of a substance's potential to bioaccumulate. A low log Pow value generally suggests a low potential for bioaccumulation. The GESAMP hazard profile for **3-methoxybutyl acetate** indicates a log Pow between 1 and <2, suggesting a very low potential to bioaccumulate.^[7]

Ecotoxicity

Ecotoxicity data provides information on the potential adverse effects of a substance on aquatic and terrestrial organisms.

Table 1: Acute Aquatic Toxicity of **3-Methoxybutyl Acetate**

Species	Endpoint	Exposure Duration	Value	Reference
Brachydanio rerio (Zebra fish)	LC50	96 hours	7.1 mg/L	

The available data indicates that **3-methoxybutyl acetate** is slightly toxic to fish on an acute basis.^[7]

Summary of Environmental Fate and Ecotoxicity Data

The following table summarizes the key environmental fate and ecotoxicity parameters for **3-methoxybutyl acetate** based on the available information.

Table 2: Summary of Environmental Data for **3-Methoxybutyl Acetate**

Parameter	Value/Classification	Method/Source
Biodegradability	Readily biodegradable, Rapidly degradable	Safety Data Sheet, New Zealand EPA
Hydrolysis	Data not publicly available	-
Soil Adsorption (Koc)	Estimated to be highly mobile	EPISuite[6]
Bioaccumulation (log Pow)	1 to <2 (Very low potential)	GESAMP Hazard Profile[7]
Acute Aquatic Toxicity (LC50, Brachydanio rerio)	7.1 mg/L (96 hours)	ECHA Registration Dossier

Conclusion

Based on the currently available data, **3-methoxybutyl acetate** is considered to be a readily biodegradable substance with a low potential for bioaccumulation. Its estimated high mobility in soil suggests a potential for leaching, but this is likely mitigated by its rapid biodegradation. The acute aquatic toxicity is in the range of slight toxicity to fish.

While qualitative data strongly supports its favorable degradation profile, a full environmental risk assessment would benefit from publicly available quantitative data from standardized OECD tests for biodegradability, hydrolysis, and soil adsorption. This guide provides a comprehensive overview of the current state of knowledge and the standard methodologies used to assess the environmental fate of substances like **3-methoxybutyl acetate**.

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